

what is the composition of MF59 adjuvant

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Compound of Interest

Compound Name: MF-592

Cat. No.: B1676554

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An In-depth Technical Guide on the Core Composition of MF59 Adjuvant

Introduction

MF59 is a proprietary, oil-in-water emulsion adjuvant utilized in several human vaccines to enhance the immune response to antigens.[1] First licensed in 1997 for use in a seasonal influenza vaccine for the elderly, it has since been incorporated into vaccines distributed in over 30 countries, with a well-established safety and efficacy profile.[2][3][4] This guide provides a detailed overview of the composition of MF59, the experimental protocols used for its characterization, and its mechanism of action for researchers, scientists, and drug development professionals.

Core Composition of MF59

MF59 is a submicron, oil-in-water emulsion. Its efficacy is a result of the complete formulation, as individual components do not induce a comparable adjuvant effect.[5][6] The primary components are squalene, a natural and biodegradable oil, stabilized by the non-ionic surfactants Polysorbate 80 (Tween 80) and Sorbitan trioleate (Span 85) in a citrate buffer.[2][3] The mean size of the oil droplets is approximately 160-200 nm.[2][4][7]

Quantitative Data Presentation

The precise composition of MF59 is critical to its function as an adjuvant. The table below summarizes the quantitative data for the components in a standard 0.5 mL vaccine dose.

Component	Category	Concentration (% v/v)	Mass per 0.5 mL dose (mg)	Source
Squalene	Oil Phase	4.3%	9.75	Squalene is a natural triterpenoid hydrocarbon that serves as a precursor to cholesterol and steroid hormones in humans. [2] [3] [7] [8] [9]
Polysorbate 80 (Tween 80)	Surfactant	0.5%	1.175	A water-soluble, non-ionic surfactant used to stabilize the oil-in-water emulsion. [2] [4] [7] [8]
Sorbitan trioleate (Span 85)	Surfactant	0.5%	1.175	An oil-soluble, non-ionic surfactant that works in conjunction with Tween 80 to maintain the stability of the squalene droplets. [2] [7] [8]
Sodium Citrate Dihydrate	Aqueous Phase (Buffer)	Not applicable	0.66	Part of the 10 mM citrate buffer used to maintain the pH of the formulation

between 6.0 and
6.5.[7][8]

Citric Acid
Monohydrate

Aqueous Phase
(Buffer)

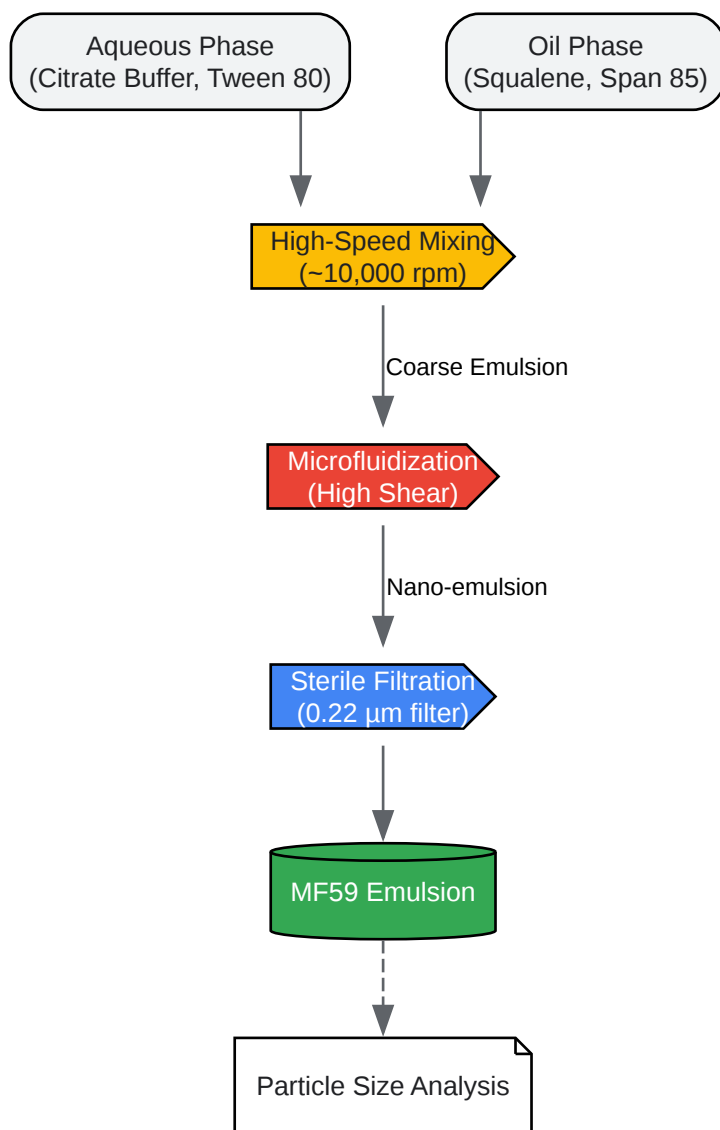
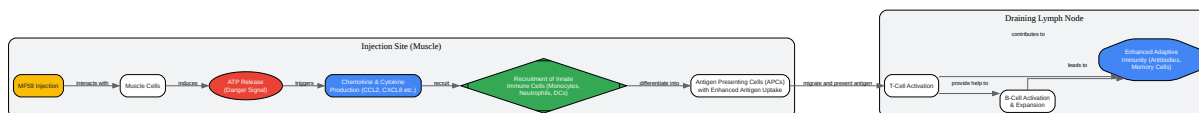
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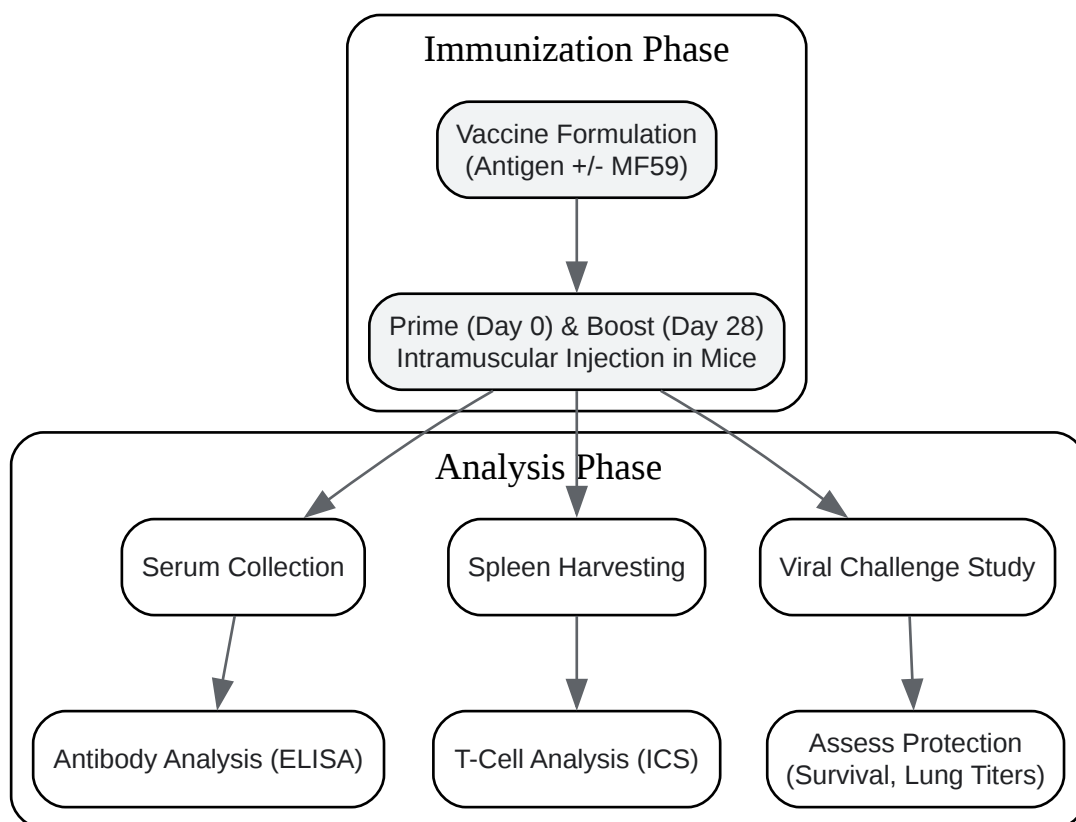
0.04

Works with
sodium citrate to
form the
buffering system.
[7][8]

Mechanism of Action

The adjuvant effect of MF59 is not due to a depot effect at the injection site.[10] Instead, it creates a transient, localized inflammatory microenvironment that efficiently recruits and activates innate immune cells, which in turn leads to a more robust and broad adaptive immune response.[2][3][11] Upon intramuscular injection, MF59 induces the release of ATP from muscle cells, which acts as a danger signal.[7] This triggers the production of chemokines (such as CCL2, CCL3, CCL4, and CXCL8) and cytokines, leading to the recruitment of various immune cells, including monocytes, neutrophils, macrophages, and dendritic cells (DCs), to the injection site.[2][10][12] These recruited cells show enhanced antigen uptake and are transported to the draining lymph nodes, where they more effectively activate T and B cells, leading to improved antibody production and cell-mediated immunity.[5][11][13]





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